

An In-depth Technical Guide to the Thermal Properties of Dodecyl Oleate

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Compound of Interest

Compound Name: 9-Octadecenoic acid (9Z)-,
dodecyl ester

Cat. No.: B1237561

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Introduction: Dodecyl oleate, the ester of dodecanol and oleic acid, is a versatile compound with applications in various scientific and industrial fields, including pharmaceuticals and cosmetics. A thorough understanding of its thermal properties is crucial for formulation development, processing, and stability assessment. This technical guide provides a detailed overview of the key thermal characteristics of dodecyl oleate, including its melting point, boiling point, flash point, specific heat capacity, and thermal conductivity. The information is presented with a focus on quantitative data and detailed experimental methodologies to support advanced research and development.

Core Thermal Properties of Dodecyl Oleate

The thermal behavior of a substance dictates its physical state and energy transfer characteristics under varying temperature conditions. For dodecyl oleate, these properties are fundamental to its handling, application, and performance. The following table summarizes the available quantitative data for the primary thermal properties of dodecyl oleate. It is important to note that some of the cited values are predicted based on computational models.

Thermal Property	Value	Notes
Melting Point	14.5 °C	-
Boiling Point	519.6 ± 29.0 °C	Predicted value
Flash Point	71.3 °C	-
Specific Heat Capacity	Not available	See Experimental Protocols for determination methods.
Thermal Conductivity	Not available	See Experimental Protocols for determination methods.

Experimental Protocols for Thermal Analysis

Accurate determination of thermal properties requires standardized and validated experimental procedures. This section outlines detailed methodologies for the key experiments used to characterize dodecyl oleate.

Determination of Melting Point (Slip Point Method)

The slip melting point is a common method for determining the melting point of fatty substances like dodecyl oleate. The procedure is based on established international standards.

Principle: A column of the solidified sample in a capillary tube is heated in a controlled manner. The temperature at which the column begins to rise due to the substance melting is recorded as the slip melting point.

Apparatus:

- Capillary tubes (glass, open at both ends)
- Thermometer with appropriate range and accuracy
- Heating bath with a stirring mechanism
- Sample container

Procedure:

- **Sample Preparation:** Melt the dodecyl oleate sample to a completely liquid state.
- **Capillary Tube Filling:** Dip the capillary tube into the molten sample to draw a column of approximately 10 mm in height.
- **Solidification:** Cool the capillary tube to solidify the sample under controlled conditions. This may involve a specific temperature and time regimen to ensure consistent crystal structure.
- **Heating:** Attach the capillary tube to the thermometer and immerse it in the heating bath.
- **Observation:** Heat the bath at a slow, controlled rate (e.g., 1 °C/min).
- **Melting Point Determination:** Record the temperature at which the column of dodecyl oleate is observed to start rising in the capillary tube.

Workflow for Melting Point Determination

Determination of Boiling Point

The boiling point of dodecyl oleate can be determined using methods outlined in international guidelines, which accommodate various substances.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. This can be determined by observing the temperature of the vapor-liquid equilibrium under controlled heating.

Apparatus:

- Ebulliometer or similar distillation apparatus
- Heating mantle or oil bath
- Thermometer or temperature probe
- Pressure measurement device (barometer)

Procedure:

- **Apparatus Setup:** Place a measured quantity of dodecyl oleate into the boiling flask of the ebulliometer.
- **Heating:** Gradually heat the sample.
- **Equilibrium Observation:** Observe for a steady stream of boiling and condensation. The temperature should stabilize at the boiling point.
- **Temperature and Pressure Recording:** Record the stable temperature and the ambient atmospheric pressure.
- **Correction (if necessary):** If the atmospheric pressure deviates significantly from standard pressure (101.3 kPa), a correction may be applied to the observed boiling point.

Workflow for Boiling Point Determination

Determination of Flash Point

The flash point is a critical safety parameter, indicating the lowest temperature at which a substance's vapors will ignite with an ignition source.

Principle: A sample is heated in a closed cup apparatus at a controlled rate. An ignition source is periodically introduced into the vapor space. The flash point is the lowest temperature at which a flash is observed.

Apparatus:

- Closed-cup flash point tester (e.g., Pensky-Martens or Tag Closed Cup)
- Heating source
- Ignition source (flame or electric igniter)
- Thermometer

Procedure:

- **Sample Introduction:** Place the dodecyl oleate sample into the test cup of the apparatus.

- **Heating:** Begin heating the sample at a specified, constant rate.
- **Ignition Testing:** At regular temperature intervals, apply the ignition source to the vapor space above the sample.
- **Flash Point Observation:** The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite momentarily.
- **Recording:** Record the temperature at which the flash occurs.

Workflow for Flash Point Determination

Determination of Specific Heat Capacity

Differential Scanning Calorimetry (DSC) is a powerful technique for determining the specific heat capacity of materials like dodecyl oleate.

Principle: DSC measures the difference in heat flow required to increase the temperature of a sample and a reference material as a function of temperature. This difference can be used to calculate the specific heat capacity of the sample.

Apparatus:

- Differential Scanning Calorimeter
- Sample pans (e.g., aluminum)
- Reference material (e.g., an empty pan)
- Purge gas (e.g., nitrogen)

Procedure:

- **Calibration:** Calibrate the DSC instrument for temperature and heat flow using certified standards.
- **Baseline Measurement:** Run a temperature program with empty sample and reference pans to establish a baseline.

- **Standard Measurement:** Run the same temperature program with a known standard material (e.g., sapphire) to determine the instrument's response.
- **Sample Measurement:** Accurately weigh a sample of dodecyl oleate into a sample pan and run the identical temperature program.
- **Calculation:** The specific heat capacity is calculated by comparing the heat flow to the sample with the heat flow to the standard at a given temperature, taking into account the masses of the sample and standard.

Workflow for Specific Heat Capacity Determination

Determination of Thermal Conductivity

The transient hot-wire method is a common and accurate technique for measuring the thermal conductivity of liquids like dodecyl oleate.

Principle: A thin wire immersed in the liquid is heated by a constant electric current. The rate at which the wire's temperature increases is related to the thermal conductivity of the surrounding liquid.

Apparatus:

- Thermal conductivity analyzer (transient hot-wire type)
- Probe with a thin platinum wire
- Temperature-controlled sample holder
- Data acquisition system

Procedure:

- **Calibration:** Calibrate the instrument using a liquid with a known thermal conductivity.
- **Sample Preparation:** Place the dodecyl oleate sample in the temperature-controlled holder and allow it to reach thermal equilibrium.

- **Measurement:** Immerse the hot-wire probe into the sample. Apply a constant current to the wire for a short period.
- **Data Acquisition:** Record the temperature rise of the wire as a function of time.
- **Calculation:** The thermal conductivity is calculated from the slope of the temperature rise versus the logarithm of time, based on the principles of transient heat conduction.

Workflow for Thermal Conductivity Determination

Conclusion

This technical guide provides essential data and methodologies for understanding the thermal properties of dodecyl oleate. The presented information is intended to support researchers, scientists, and drug development professionals in their work by offering a solid foundation for material characterization, process design, and formulation optimization. While some thermal properties of dodecyl oleate are not yet experimentally determined and reported in the literature, the outlined standard procedures provide a clear path for their accurate measurement.

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